

In-depth Technical Guide: Molecular Weight of VcMMAE-d8

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Compound of Interest

Compound Name: VcMMAE-d8

Cat. No.: B12382707

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For Researchers, Scientists, and Drug Development Professionals

This guide provides the molecular weight and associated chemical information for the deuterated drug-linker conjugate, **VcMMAE-d8**. This compound is an isotopic variant of VcMMAE, a key component in the development of Antibody-Drug Conjugates (ADCs). In **VcMMAE-d8**, eight hydrogen atoms have been replaced by deuterium.

Quantitative Data Summary

The key quantitative attributes of **VcMMAE-d8** are summarized in the table below for clear reference and comparison.

Property	Value	Reference
Molecular Weight	1324.68 g/mol	[1]
Molecular Formula	C68H97D8N11O15	[1]

Context and Significance

VcMMAE-d8 is a specialized tool in ADC research and development. It comprises the potent anti-mitotic agent Monomethyl Auristatin E (MMAE), a tubulin inhibitor, connected to a linker system. This linker consists of a maleimidocaproyl (MC) group, a cathepsin-cleavable valine-citrulline (vc) dipeptide, and a self-immolative p-aminobenzyl (PAB) spacer.[1] The "-d8"

designation indicates that eight hydrogen atoms within the MMAE payload have been substituted with deuterium, a stable isotope of hydrogen.

This isotopic labeling is crucial for various bioanalytical applications, such as its use as an internal standard in quantitative analysis by methods like LC-MS (Liquid Chromatography-Mass Spectrometry).^{[1][2]} Deuteration can subtly alter the physicochemical properties of a molecule, which can be advantageous in pharmacokinetic studies to differentiate the administered compound from its non-deuterated counterparts.

As this guide focuses on a specific physicochemical property (molecular weight), detailed experimental protocols and signaling pathway diagrams are not applicable. The provided data is based on the established chemical structure and atomic weights of the constituent elements.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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